

# A Comparative Study: Antimony Hydroxide vs. Zinc Borate as Flame Retardants

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## Compound of Interest

Compound Name: *Antimony hydroxide*

Cat. No.: *B1258205*

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In the pursuit of enhanced fire safety for polymeric materials, researchers and drug development professionals are constantly seeking effective flame retardant solutions. Among the myriad of options, antimony-based compounds and zinc borate have emerged as prominent choices. This guide provides an objective comparison of the performance of **antimony hydroxide** and zinc borate, supported by experimental data, to aid in the selection of the most suitable flame retardant for specific applications.

## Executive Summary

Antimony trioxide, the active form of **antimony hydroxide** in flame retardancy, has long been a benchmark due to its synergistic effects with halogenated compounds. It primarily acts in the gas phase by scavenging flame-propagating radicals. However, growing environmental and health concerns have spurred the search for alternatives. Zinc borate has gained significant traction as a multifunctional flame retardant. It operates through both condensed and gas-phase mechanisms, offering benefits such as smoke suppression and char promotion, and is considered a more environmentally friendly option. This guide delves into their mechanisms of action, presents a comparative analysis of their performance based on experimental data, and provides detailed experimental protocols for key flammability tests.

## Mechanism of Action

Antimony Trioxide (from **Antimony Hydroxide**)

Antimony trioxide's flame retardant properties are most effective when used in conjunction with halogenated compounds.<sup>[1][2]</sup> Its mechanism is predominantly a gas-phase process.<sup>[1][2]</sup>

- **Reaction with Halogenated Species:** Upon heating, the halogenated compound in the polymer decomposes to release hydrogen halides (HX). Antimony trioxide reacts with HX to form antimony trihalides ( $\text{SbX}_3$ ) or antimony oxyhalides ( $\text{SbOX}$ ).<sup>[2]</sup>
- **Radical Trapping:** These volatile antimony species enter the flame and act as radical scavengers, interrupting the combustion chain reaction. They terminate the high-energy  $\text{H}\bullet$  and  $\text{OH}\bullet$  radicals that are essential for flame propagation.<sup>[2][3]</sup>
- **Oxygen Displacement:** The formation of antimony trihalides and water vapor helps to dilute the flammable gases and displace oxygen from the combustion zone.<sup>[2]</sup>

### Zinc Borate

Zinc borate is a versatile flame retardant that functions in both the condensed and gas phases.<sup>[4][5][6]</sup>

- **Endothermic Decomposition:** When heated, hydrated zinc borate releases water molecules in an endothermic process, which cools the polymer surface and slows down thermal decomposition.<sup>[4][6][7]</sup>
- **Formation of a Protective Layer:** The released water vapor dilutes flammable gases.<sup>[4][7]</sup> Subsequently, zinc borate forms a glassy layer of boric oxide and zinc oxide on the polymer surface.<sup>[4][6]</sup> This layer acts as a physical barrier, insulating the underlying material from heat and oxygen.<sup>[4][6]</sup>
- **Char Promotion:** Zinc borate promotes the formation of a stable carbonaceous char, which further insulates the polymer and reduces the release of flammable volatiles.<sup>[4][5]</sup>
- **Smoke Suppression:** By promoting char formation and inhibiting the release of volatile organic compounds, zinc borate is an effective smoke suppressant.<sup>[4]</sup>

## Performance Comparison: Experimental Data

The following tables summarize quantitative data from various studies comparing the flame retardant performance of antimony trioxide and zinc borate in different polymer systems.

Table 1: Limiting Oxygen Index (LOI) and UL 94 Classification

Polymer System	Flame Retardant (phr)	LOI (%)	UL 94 Rating	Reference
Flexible PVC	None	24.5	-	[8]
Flexible PVC	4 phr Sb <sub>2</sub> O <sub>3</sub>	29.4	-	[8]
Flexible PVC	3 phr ZB + 20 phr ATH	26.25 (approx. 5% increase)	-	[8]
Halogenated PE	ATO	-	V-0	[9]
Halogenated PE	Partial replacement of ATO with ZB	-	V-0	[9]
ABS	75% ATO replacement with ZB	-	V-0	[9]
PVC Cable Compound	5-10 phr Sb <sub>2</sub> O <sub>3</sub>	3-5 point increase	-	[10]

Table 2: Cone Calorimetry Data

Polymer System	Flame Retardant	Peak Heat Release Rate (pHRR) (kW/m <sup>2</sup> )	Total Heat Release (THR) (MJ/m <sup>2</sup> )	Total Smoke Release (TSR) (m <sup>2</sup> /m <sup>2</sup> )	Reference
Flexible PVC Film	4 phr Sb <sub>2</sub> O <sub>3</sub>	Base	Base	Base	<a href="#">[11]</a>
Flexible PVC Film	2 phr ZB + 2 phr Sb <sub>2</sub> O <sub>3</sub>	Reduced by 32.1%	Reduced by 27.5%	Reduced by 22.1%	<a href="#">[11]</a>
Flexible PVC Film	2 phr SnO <sub>2</sub> + 2 phr Sb <sub>2</sub> O <sub>3</sub>	Reduced by 27%	Reduced by 12.5%	Increased by 16.5%	<a href="#">[11]</a>

## Experimental Protocols

### 1. Limiting Oxygen Index (LOI) - ASTM D2863

This test measures the minimum concentration of oxygen in an oxygen/nitrogen mixture that will just support the flaming combustion of a material.

- Apparatus: A heat-resistant glass chimney containing a sample holder, gas mixing and control system, and an igniter.
- Procedure:
  - A vertically oriented sample is placed in the chimney.
  - A mixture of oxygen and nitrogen is flowed upwards through the chimney.
  - The top of the sample is ignited.
  - The oxygen concentration is adjusted until the flame is just extinguished.
  - The LOI is the oxygen concentration at which the sample self-extinguishes within 3 minutes of ignition and has a flame travel of less than 50 mm.

### 2. UL 94 Vertical Burn Test

This test assesses the flammability of plastic materials in response to a small open flame.

- Apparatus: A test chamber, a Bunsen burner, a sample holder, and a timer.
- Procedure:
  - A rectangular test specimen is held vertically.
  - A controlled flame is applied to the lower end of the specimen for 10 seconds and then removed.
  - The duration of flaming combustion after the first flame application is recorded.
  - The flame is reapplied for another 10 seconds.
  - The duration of flaming and glowing combustion after the second flame application is recorded.
  - Materials are classified as V-0, V-1, or V-2 based on the burning times, dripping behavior, and ignition of a cotton indicator placed below the specimen.

### 3. Cone Calorimetry - ASTM E1354

This is one of the most effective methods for evaluating the fire performance of materials. It measures heat release rate, smoke production, and mass loss rate.

- Apparatus: A conical radiant heater, a load cell, a smoke measurement system, and gas analyzers.
- Procedure:
  - A horizontally oriented sample is exposed to a controlled level of radiant heat from the conical heater.
  - An external igniter is used to ignite the flammable gases evolved from the sample.
  - The heat release rate is determined by measuring the oxygen consumption during combustion.

- Smoke production is measured using a laser photometer system.
- The mass of the sample is continuously monitored to determine the mass loss rate.

## Visualizing the Mechanisms

### Flame Retardant Mechanism of Antimony Trioxide

Caption: Gas-phase radical scavenging mechanism of antimony trioxide.

### Flame Retardant Mechanism of Zinc Borate

Caption: Condensed and gas-phase mechanisms of zinc borate.

## Conclusion

The choice between **antimony hydroxide** and zinc borate as a flame retardant depends on the specific requirements of the application, including the polymer type, desired fire safety standards, and environmental considerations.

- Antimony trioxide, in synergy with halogens, provides excellent flame retardancy, primarily through gas-phase inhibition. It is a well-established and effective option, particularly where high flame retardant efficiency is paramount.
- Zinc borate offers a multifunctional approach to flame retardancy, acting in both the condensed and gas phases. Its ability to promote char formation and suppress smoke makes it a valuable alternative, especially in applications where smoke toxicity is a major concern.<sup>[4]</sup> Furthermore, its more favorable environmental and health profile is a significant advantage.<sup>[12]</sup>

In many formulations, a synergistic combination of both antimony trioxide and zinc borate can be employed to optimize performance, balancing high flame retardancy with reduced smoke emission and potentially lowering the overall cost and environmental impact.<sup>[13]</sup> Researchers and developers are encouraged to conduct thorough testing based on the protocols outlined in this guide to determine the optimal flame retardant system for their specific needs.

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